

An In-depth Technical Guide to 2-Amino-3-bromo-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-nitrobenzonitrile

Cat. No.: B101693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-3-bromo-5-nitrobenzonitrile**, a key organic compound with significant applications in chemical synthesis and potential relevance in drug discovery. This document details its physicochemical properties, synthesis, and safety information, presenting data in a structured format for ease of reference and comparison.

Core Molecular and Physical Properties

2-Amino-3-bromo-5-nitrobenzonitrile is a substituted aromatic nitrile. Its structure, featuring amino, bromo, nitro, and nitrile functional groups, makes it a versatile building block in organic synthesis.^[1] The key quantitative properties of this compound are summarized in the table below.

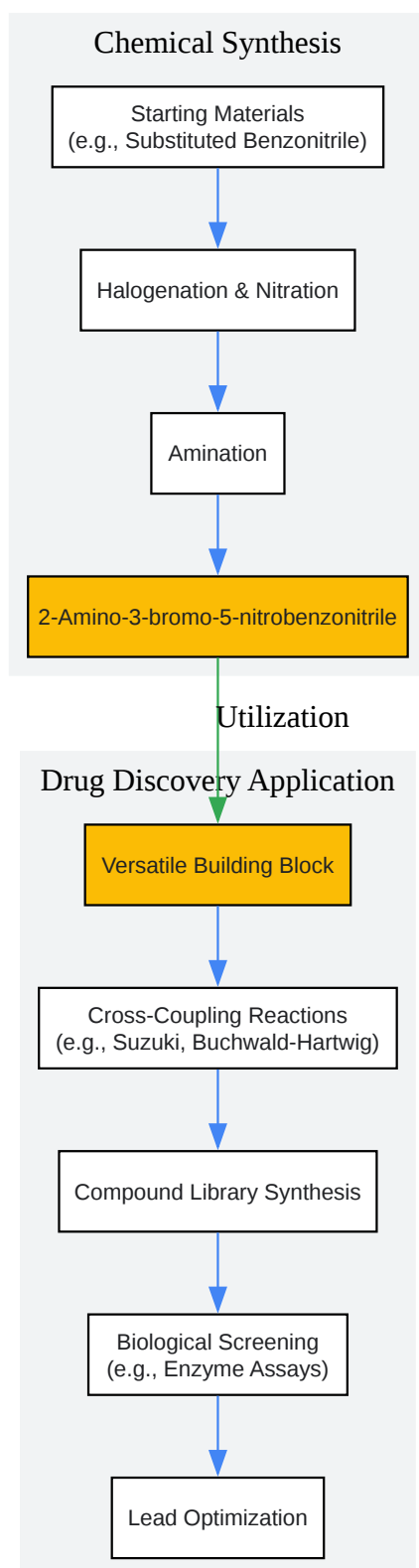
Property	Value	Source
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂	[2][3][4][5][6]
Molecular Weight	242.03 g/mol	[2][3][4][5][6]
CAS Number	17601-94-4	[2][6]
Appearance	Solid, typically off-white to yellowish powder	[3][4]
Melting Point	175-185 °C (range)	[2][3]
Solubility in Water	Poorly soluble	[3]
Solubility in Organic Solvents	Soluble in dichloromethane, chloroform	[3]

Synthesis and Applications

The unique arrangement of functional groups on the benzene ring of **2-Amino-3-bromo-5-nitrobenzonitrile** makes it a valuable intermediate in the synthesis of more complex molecules. It is notably used in the production of disperse dyes.[1] While specific, detailed experimental protocols for its synthesis are proprietary, the general approach often involves the nitration and subsequent amination of a halogenated benzonitrile precursor.

The presence of the nitrile group is significant in medicinal chemistry. Over 30 nitrile-containing pharmaceuticals are currently prescribed for a wide range of medical conditions, with many more in clinical development.[7] The nitrile group can act as a bioisostere for halogens and is generally robust and not readily metabolized.[7]

The following workflow illustrates a generalized logical pathway for the potential utilization of **2-Amino-3-bromo-5-nitrobenzonitrile** in a drug discovery context, starting from the basic chemical synthesis to its application as a building block.



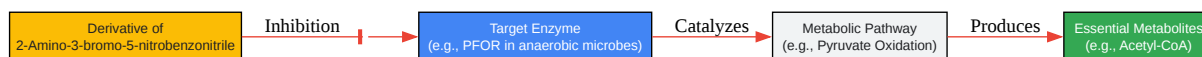
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Fig. 1: Generalized workflow from synthesis to application.

Potential Biological Relevance and Signaling Pathways

While direct experimental evidence on the specific biological activity or signaling pathway modulation by **2-Amino-3-bromo-5-nitrobenzonitrile** is not extensively documented in the public domain, its structural motifs are found in compounds with known biological activities. For instance, nitroaromatic compounds are a class of molecules with diverse pharmacological effects. Nitazoxanide, an antiparasitic drug, contains a 2-amino-5-nitrothiazole moiety and functions by inhibiting pyruvate:ferredoxin oxidoreductase (PFOR), an essential enzyme for anaerobic metabolism.[8]

Given that **2-Amino-3-bromo-5-nitrobenzonitrile** contains a nitro group and an amino group, it is plausible that derivatives of this compound could be investigated for similar inhibitory activities against microbial enzymes. The diagram below conceptualizes a hypothetical mechanism of action, drawing an analogy to the known activity of other nitro-containing pharmaceuticals.



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Fig. 2: Hypothetical inhibitory pathway.

Safety and Handling

2-Amino-3-bromo-5-nitrobenzonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[2] It may cause skin, eye, and respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be used when handling this chemical.[2] It should be stored in a cool, dry, and well-ventilated area away from heat and oxidizing agents.[3]

Hazard Classifications:

- Acute Toxicity (Oral, Dermal, Inhalation) - Category 4
- Skin Irritation - Category 2

- Eye Irritation - Category 2
- Specific Target Organ Toxicity (Single Exposure), Respiratory System - Category 3[2]

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